

# Glutaronitrile as a Solvent for Electrochemical Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Glutaronitrile*

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This document provides detailed application notes and protocols for utilizing **glutaronitrile** (GLN) as a solvent in electrochemical studies. **Glutaronitrile**, a dinitrile with the formula  $\text{CN}(\text{CH}_2)_3\text{CN}$ , offers a unique combination of properties that make it a compelling choice for various electrochemical applications, particularly in the development of high-energy and high-power lithium-ion batteries.[1][2] Its high anodic stability, favorable thermal properties, and good ionic conductivity when mixed with appropriate salts and co-solvents position it as a promising alternative to conventional carbonate-based electrolytes.[1][2]

## Properties of Glutaronitrile-Based Electrolytes

**Glutaronitrile** exhibits several advantageous physical and electrochemical properties as a solvent for electrolytes. Its high boiling point and flash point enhance the thermal safety of electrochemical cells.[2] Furthermore, its wide electrochemical stability window, extending beyond 6V versus  $\text{Li}^+/\text{Li}$ , makes it suitable for use with high-voltage cathode materials.[2]

## Physicochemical Properties

The addition of lithium salts and co-solvents like ethylene carbonate (EC) significantly influences the conductivity and viscosity of **glutaronitrile**-based electrolytes. The following table summarizes key quantitative data from cited research.

Electrolyte Composition	Temperature (°C)	Ionic Conductivity (mS/cm)	Viscosity (cP)	Reference
1 M LiTFSI in GLN	20	1.7	7	[1][2]
1 M LiTFSI in GLN	80	8.0	-	[1]
1 M LiTFSI in GLN:EC (1:1 by volume)	-20	0.6	-	[1]
1 M LiTFSI in GLN:EC (1:1 by volume)	20	3.6	-	[1]
1 M LiTFSI in GLN:EC (1:1 by volume)	80	12.3	-	[1]
1 M LiTFSI in GLN	25	2.31	-	[3][4]
1 M LiTFSI in 2-methylglutaronitrile (MGLN)	25	1.90	-	[3][4]
0.7 M Et <sub>4</sub> NBF <sub>4</sub> in Adiponitrile (ADN)	Room Temp.	-	-	[5]
1.0 M LiTFSI in GLN/Butyronitrile (various ratios)	30	3.1 - 10.6	-	[6]

## Electrochemical Properties

The electrochemical stability of **glutaronitrile**-based electrolytes is a key advantage. Linear sweep voltammetry has demonstrated an anodic stability of over 6V versus Li<sup>+</sup>/Li for 1M

LiTFSI in GLN.[2] The addition of co-solvents and co-salts can be crucial for forming a stable solid-electrolyte interphase (SEI) on anode materials like graphite, which is necessary for the proper functioning of lithium-ion batteries.[1] For instance, the use of ethylene carbonate (EC) as a co-solvent and lithium bis(oxalato)borate (LiBOB) as a co-salt has been shown to greatly enhance the stability of **glutaronitrile**-based electrolytes on graphite anodes.[2]

## Experimental Protocols

### Preparation of Glutaronitrile-Based Electrolytes

This protocol details the preparation of a common **glutaronitrile**-based electrolyte containing LiTFSI salt and EC as a co-solvent. All procedures should be performed in an inert atmosphere (e.g., an argon-filled glove box) to prevent contamination from moisture and air.[1]

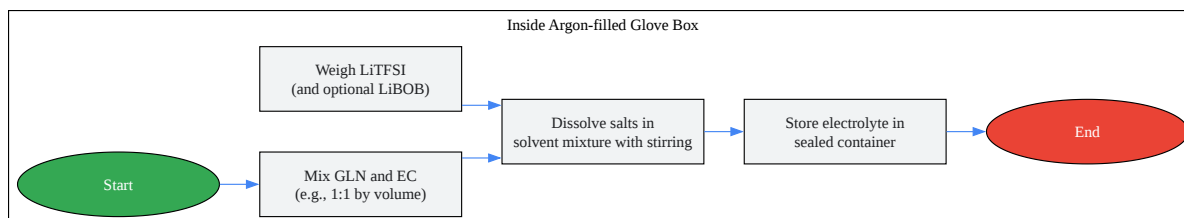
Materials:

- **Glutaronitrile** (GLN), battery grade
- Ethylene carbonate (EC), battery grade
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), battery grade
- Lithium bis(oxalato)borate (LiBOB) (optional co-salt)
- Argon-filled glove box
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- **Solvent Mixture Preparation:** In the glove box, prepare the desired solvent mixture by volume. For a 1:1 GLN:EC mixture, combine equal volumes of **glutaronitrile** and ethylene carbonate in a clean, dry volumetric flask.
- **Salt Dissolution:**

- Weigh the appropriate amount of LiTFSI salt to achieve the desired molar concentration (e.g., 1 M).
- If using a co-salt like LiBOB (e.g., 0.1 M), weigh the required amount separately.[1]
- Electrolyte Formulation:
  - Slowly add the weighed LiTFSI and any co-salt to the solvent mixture while stirring with a magnetic stirrer.
  - Continue stirring until the salt is completely dissolved. Gentle heating may be applied if necessary to aid dissolution.[1]
- Storage: Store the prepared electrolyte in a tightly sealed container inside the glove box to maintain its anhydrous condition.



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### Electrolyte Preparation Workflow

## Cyclic Voltammetry (CV) Protocol

This protocol outlines the steps for performing cyclic voltammetry to evaluate the electrochemical window of a **glutaronitrile**-based electrolyte.

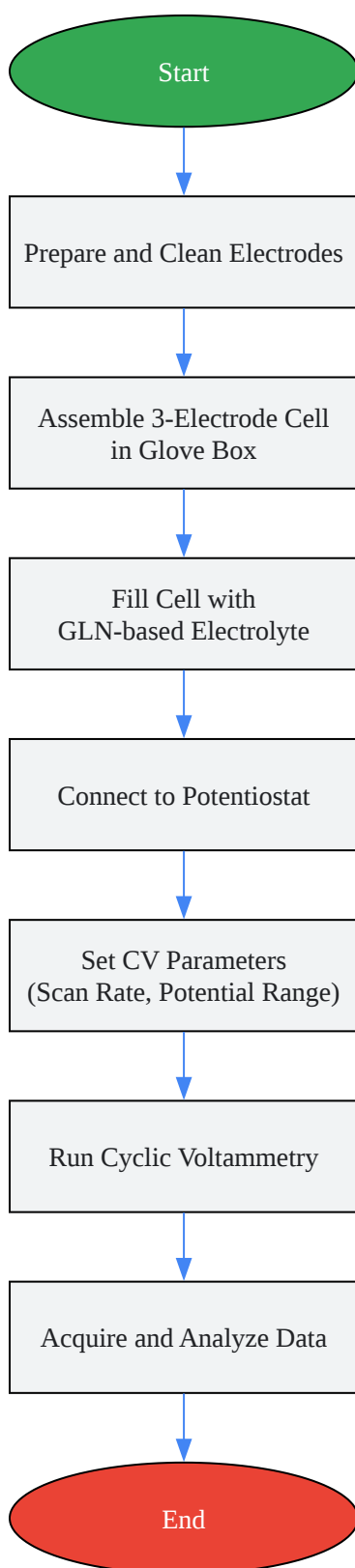
Materials and Equipment:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell
- Working electrode (e.g., platinum microelectrode, glassy carbon electrode)[1]
- Reference electrode (e.g., Ag/AgCl, or a silver wire pseudo-reference)[1]
- Counter electrode (e.g., platinum wire)
- Prepared **glutaronitrile**-based electrolyte
- Argon-filled glove box for cell assembly

#### Procedure:

- Electrode Preparation:
  - Polish the working electrode to a mirror finish using appropriate alumina slurries.
  - Rinse the polished electrode with deionized water and a suitable solvent (e.g., acetone or ethanol), then dry it thoroughly.
- Cell Assembly:
  - Inside the glove box, assemble the three-electrode cell.
  - Fill the cell with the prepared **glutaronitrile**-based electrolyte, ensuring the electrodes are sufficiently immersed.
- Instrument Setup:
  - Connect the electrochemical cell to the potentiostat.
  - Set the parameters for the CV experiment in the control software. Typical parameters include:
    - Initial Potential

- Vertex Potential 1 (anodic limit)
- Vertex Potential 2 (cathodic limit)
- Scan Rate (e.g., 10 mV/s)[[1](#)]
- Number of cycles
- Data Acquisition:
  - Start the experiment and record the cyclic voltammogram.
  - The resulting plot of current vs. potential will reveal the electrochemical stability window of the electrolyte.



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### Cyclic Voltammetry Experimental Workflow

## Battery Cycling Protocol

This protocol describes the general procedure for assembling and testing a coin cell (e.g., MCMB/LiCoO<sub>2</sub>) using a **glutaronitrile**-based electrolyte to evaluate its performance in a lithium-ion battery.

### Materials and Equipment:

- Coin cell components (casings, spacers, springs)
- Anode (e.g., MCMB - mesocarbon microbeads) and cathode (e.g., LiCoO<sub>2</sub>)
- Separator (e.g., Celgard)
- Prepared **glutaronitrile**-based electrolyte
- Crimping machine for coin cells
- Battery cycler
- Argon-filled glove box for cell assembly

### Procedure:

- Electrode and Separator Preparation:
  - Cut the anode, cathode, and separator to the appropriate size for the coin cell.
  - Dry the electrodes and separator under vacuum at an elevated temperature to remove any residual moisture.
- Coin Cell Assembly (in Glove Box):
  - Place the cathode in the bottom casing of the coin cell.
  - Add a few drops of the **glutaronitrile**-based electrolyte to wet the cathode.
  - Place the separator on top of the cathode.



- Add more electrolyte to wet the separator.
- Place the anode on top of the separator.
- Add the spacer and spring.
- Place the top casing and crimp the coin cell using the crimping machine.
- Battery Cycling:
  - Connect the assembled coin cell to the battery cycler.
  - Program the cycling protocol, specifying the charge/discharge rates (C-rates), voltage limits, and number of cycles. For example, a C/12 rate for initial cycles.[\[1\]](#)
  - Start the cycling and monitor the capacity, efficiency, and capacity retention over the specified number of cycles.

## Safety and Handling

**Glutaronitrile** is a toxic substance and should be handled with appropriate safety precautions.  
[\[7\]](#)

- Handling: Always handle **glutaronitrile** in a well-ventilated area, preferably within a fume hood.[\[8\]](#)[\[9\]](#) Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[7\]](#)[\[8\]](#)[\[10\]](#) Avoid inhalation of vapors and contact with skin and eyes.[\[8\]](#)[\[10\]](#) Do not eat, drink, or smoke in areas where **glutaronitrile** is handled.[\[7\]](#)
- Storage: Store **glutaronitrile** in a cool, dry, and well-ventilated place in a tightly closed container.[\[8\]](#) Keep it away from incompatible materials.
- Disposal: Dispose of **glutaronitrile** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[8\]](#) Do not empty into drains.[\[7\]](#)

## Conclusion

**Glutaronitrile**-based electrolytes show significant promise for advancing electrochemical energy storage, particularly for high-voltage lithium-ion batteries.[2] Their high anodic stability and favorable thermal properties contribute to improved safety and performance.[2] However, careful formulation with co-solvents and additives is often necessary to ensure compatibility with anode materials and to achieve optimal performance. The protocols and data presented in this document provide a foundation for researchers to explore and utilize **glutaronitrile** in their electrochemical studies. As with all chemical research, adherence to strict safety protocols is paramount when working with **glutaronitrile**.

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